

Boc-Asp-Ofm stability acidic conditions

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Compound Focus: Boc-Asp-Ofm

CAS No.: 129046-87-3

Cat. No.: S589991

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Chemical Profile of Boc-Asp-Ofm

The table below summarizes the key identifiers and physical properties of **Boc-Asp-Ofm** as found in chemical databases.

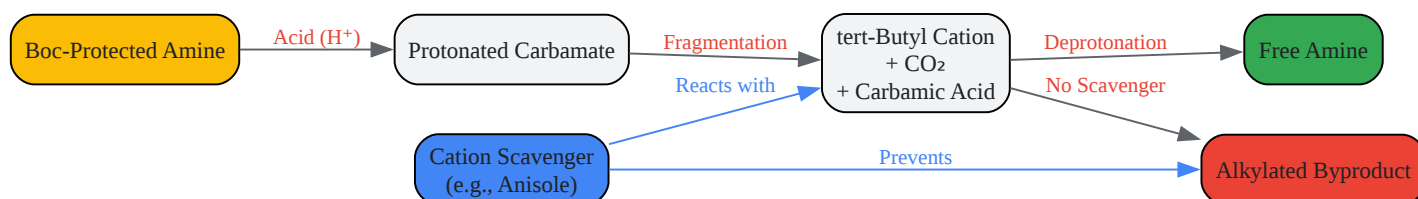
Property	Description
Chemical Name	Boc-L-aspartic acid α -9-fluorenylmethyl ester; fluoren-9-ylmethyl N-tert-butylloxycarbonyl-L-aspartate [1] [2]
CAS Number	129046-87-3 or 117014-32-1 [1] [2] [3]
Molecular Formula	$C_{23}H_{25}NO_6$ [1] [2] [3]
Molecular Weight	411.45 g/mol [1]
Appearance	Off-white to white powder [3]
Melting Point	138-142 °C [1]
Storage	2-8 °C, away from light [1] [3]

Stability and Handling of Boc-Protected Compounds

A core stability concern for **Boc-Asp-Ofm** is the **acid-labile nature of the Boc protecting group** [4].

- **Deprotection Mechanism:** The Boc group is removed under anhydrous acidic conditions (e.g., TFA, HCl). The mechanism involves protonation of the carbamate oxygen, leading to fragmentation and the formation of a tert-butyl cation, isobutene, and CO₂, ultimately yielding the free amine [5] [4].
- **Risk of Side Reactions:** The intermediate tert-butyl cation is highly reactive and can alkylate other nucleophiles in your reaction mixture, such as the side chains of amino acids like tryptophan or methionine [4].
- **Use of Scavengers:** To prevent alkylation side reactions, it is standard practice to include **cation scavengers** like **thiophenol, anisole, or cresol** during the acidic deprotection step [5] [4].

The following diagram illustrates the acid-catalyzed deprotection mechanism of the Boc group and the role of scavengers.



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Experimental Considerations and FAQs

Given the lack of specific data for **Boc-Asp-Ofm**, here are general guidelines and frequently asked questions based on Boc chemistry.

- **What is the typical deprotection procedure for a Boc group?** A common experimental procedure involves dissolving the Boc-protected compound in a mixture of trifluoroacetic acid (TFA) and water (e.g., 10:1 ratio) and stirring at room temperature for several hours. The reaction mixture is then concentrated, and residual TFA is removed by azeotroping with toluene [4].

- **How can I achieve selective deprotection in complex molecules?** The Boc group's stability towards bases and nucleophiles makes it orthogonal to other common protecting groups. It can be used alongside:
 - **Fmoc**: Removed with base (e.g., piperidine).
 - **Cbz (Z)**: Removed by catalytic hydrogenation.
 - **Alloc**: Removed with palladium catalysts [4]. This allows for sophisticated multi-step synthesis strategies where different protecting groups are removed under specific conditions without affecting others.

Key Recommendations for Your Experiments

- **Assume Instability in Acid**: You should operate under the assumption that **Boc-Asp-Ofm** will be unstable in acidic environments. Actively avoid acidic conditions unless deprotection is the goal.
- **Control the Deprotection**: When you need to remove the Boc group, use standard acidic conditions with appropriate scavengers to maximize yield and purity.
- **Verify Purity**: Always verify the integrity of your compound after storage or during reactions using analytical techniques like TLC or HPLC, as recommended by the supplier [3].

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References

1. - BOC - ASP | 129046-87-3 OFM [chemicalbook.com]
2. - Boc (asp)-oh | CAS#:117014-32-1 | Chemsrvc ofm [chemsrc.com]
3. - Boc (Asp)-OH CAS 117014-32-1 Watson International Limited Ofm [watson-int.com]
4. Protecting Group: N- Boc Protection & Deprotection Mechanism Boc [total-synthesis.com]
5. -Protected Amino Groups Boc [organic-chemistry.org]

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